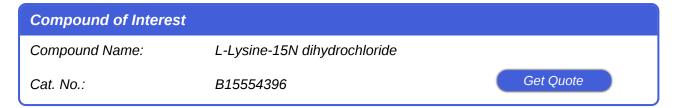


A Technical Guide to the Isotopic Purity of L-Lysine-¹⁵N₂ Dihydrochloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity of L-Lysine-¹⁵N₂ dihydrochloride, a critical reagent in various scientific disciplines, including proteomics, metabolomics, and drug development. Understanding and verifying the isotopic enrichment of this compound is paramount for the accuracy and reliability of experimental results. This document outlines the common specifications for L-Lysine-¹⁵N₂ dihydrochloride, details the experimental protocols for determining its isotopic purity, and presents this information in a clear and accessible format.

Quantitative Data Summary

The isotopic and chemical purity of commercially available L-Lysine-¹⁵N₂ dihydrochloride are key parameters for its use in sensitive analytical applications. The following tables summarize the typical specifications provided by various suppliers. It is important to note that actual values may vary by lot and supplier, and it is always recommended to consult the Certificate of Analysis (CoA) for specific batches.

Table 1: Typical Isotopic and Chemical Purity of L-Lysine-15N2 Dihydrochloride



| Parameter | Specification | Source(s) |
|---------------------|----------------------------|--------------|
| Isotopic Enrichment | ≥98 atom % ¹⁵ N | [1][2][3][4] |
| Chemical Purity | ≥98% | [2][3][4][5] |
| Form | White Crystalline Solid | [2] |

Table 2: Chemical and Physical Properties of L-Lysine-15N₂ Dihydrochloride

| Property | Value | Source(s) |
|----------------------|--|-----------|
| Chemical Formula | C ₆ H ₁₄ ¹⁵ N ₂ O ₂ ·2HCl | [2] |
| Molecular Weight | ~221.10 g/mol | [3] |
| Unlabeled CAS Number | 657-26-1 | [2][3] |

Experimental Protocols for Isotopic Purity Determination

The determination of the isotopic purity of ¹⁵N-labeled amino acids is crucial for their application as internal standards and tracers in quantitative studies[5][6]. The most common and accurate methods for this purpose are mass spectrometry-based techniques, particularly Gas Chromatography-Combustion-Isotope Ratio Mass Spectrometry (GC-C-IRMS). Nuclear Magnetic Resonance (NMR) spectroscopy can also be employed to confirm the position of the isotopic label.

Protocol 1: Isotopic Purity Analysis by Gas Chromatography-Combustion-Isotope Ratio Mass Spectrometry (GC-C-IRMS)

GC-C-IRMS is a highly sensitive technique for determining the precise $^{15}N/^{14}N$ ratio in amino acids. The method involves the derivatization of the amino acid to make it volatile, followed by gas chromatographic separation, combustion of the analyte to N_2 gas, and subsequent analysis of the isotopic ratio by an isotope ratio mass spectrometer.



I. Sample Preparation and Derivatization:

- Hydrolysis (if applicable): For protein-bound lysine, acid hydrolysis is required to liberate the free amino acid. This step is not necessary for the analysis of the pure L-Lysine-15N2 dihydrochloride compound.
- Derivatization: To enable gas chromatographic analysis, the amino acid must be derivatized to a volatile form. A common method is the formation of N-acetyl methyl esters[1].
 - Esterification: The sample is heated in acidified methanol to convert the carboxylic acid group to a methyl ester.
 - Acetylation: The amino groups are then acetylated using a mixture of acetic anhydride, trimethylamine, and acetone[7].
- Extraction: The derivatized amino acid is extracted into an organic solvent (e.g., ethyl acetate) and concentrated before injection into the GC[7].

II. GC-C-IRMS Analysis:

- Gas Chromatography (GC):
 - The derivatized sample is injected into a gas chromatograph equipped with a suitable capillary column (e.g., Agilent DB-35)[1].
 - A temperature program is used to separate the derivatized lysine from any impurities or other amino acids[1].

Combustion:

- The eluent from the GC column is passed through a combustion reactor, which is a tube containing oxidizing agents (e.g., CuO and NiO wires) maintained at a high temperature (e.g., 1000 °C)[1].
- This process quantitatively converts the nitrogen in the derivatized lysine to N₂ gas.
- Purification and Introduction into IRMS:



- The resulting gas stream is passed through a water trap (e.g., a Nafion dryer) and a CO₂
 trap (e.g., a liquid nitrogen trap) to remove interfering gases[1].
- The purified N₂ gas is then introduced into the ion source of the isotope ratio mass spectrometer.
- Isotope Ratio Mass Spectrometry (IRMS):
 - The IRMS measures the ratio of the ion beams corresponding to masses 28 (¹⁴N¹⁴N), 29 (¹⁴N¹⁵N), and 30 (¹⁵N¹⁵N).
 - From these measurements, the atom percent ¹⁵N can be calculated with high precision.

III. Calibration and Data Analysis:

- Calibration: The instrument is calibrated using certified reference materials with known ¹⁵N isotopic compositions[1].
- Data Analysis: The isotopic ratio of the sample is compared to the standards to determine the final isotopic purity. The results are typically expressed as atom percent ¹⁵N.

Protocol 2: General Principles of NMR Spectroscopy for Isotopic Purity

While not providing the same level of quantitative precision for isotopic enrichment as IRMS, NMR spectroscopy is an invaluable tool for confirming the position of the isotopic label and for assessing the overall chemical purity of the compound.

- ¹H NMR: The ¹H NMR spectrum of L-Lysine-¹⁵N₂ dihydrochloride will show characteristic shifts for the protons. The coupling of protons to the adjacent ¹⁵N nuclei (a spin-1/2 nucleus) will result in splitting of the proton signals, providing direct evidence of ¹⁵N incorporation at the specific nitrogen positions. The absence of a corresponding singlet (from the ¹⁴N-containing molecule) or a significant reduction in its intensity relative to the doublet can be used to estimate the isotopic enrichment.
- 15N NMR: Direct detection of the 15N nucleus provides a clear spectrum with signals corresponding to the two nitrogen atoms in the lysine molecule. The presence of strong

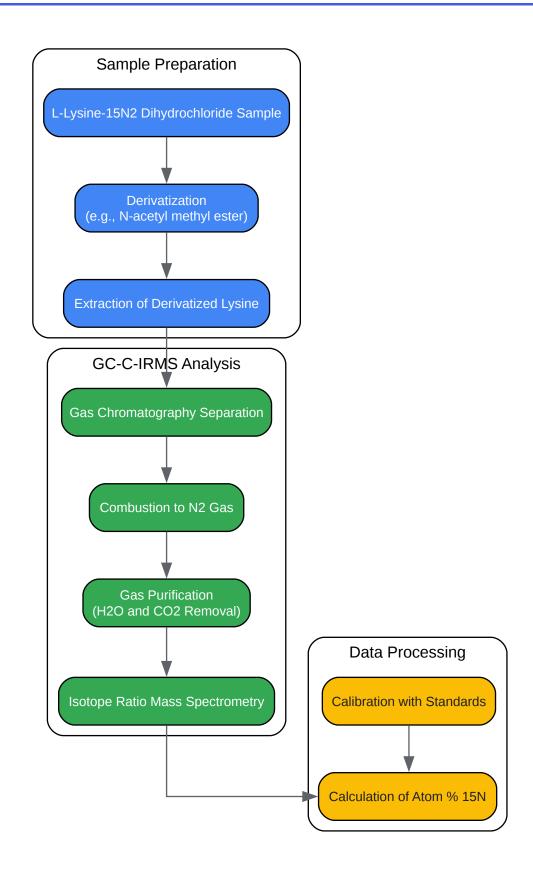


signals at the expected chemical shifts confirms the ¹⁵N labeling. The signal-to-noise ratio can give a qualitative indication of the enrichment level.

Visualizations

To further clarify the concepts and procedures discussed, the following diagrams have been generated.





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Caption: Workflow for Isotopic Purity Determination by GC-C-IRMS.



Caption: Chemical Structure of L-Lysine-15N2 Dihydrochloride.

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